

(R)-(-)-Glycidyl nosylate safety and handling precautions

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Compound of Interest

Compound Name: (R)-(-)-Glycidyl nosylate

Cat. No.: B138819

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An In-depth Technical Guide to the Safe Handling of (R)-(-)-Glycidyl nosylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for (R)-(-)-Glycidyl nosylate (CAS RN: 115314-17-5), a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Classification

(R)-(-)-Glycidyl nosylate is classified as a hazardous substance.[\[1\]](#) It is imperative that all personnel handling this compound are fully aware of its potential risks.

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H228: Flammable solid.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H317: May cause an allergic skin reaction.[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- H335: May cause respiratory irritation.[[1](#)][[2](#)][[3](#)][[4](#)]
- H341: Suspected of causing genetic defects.[[2](#)][[3](#)]

Precautionary Statements:

- P201: Obtain special instructions before use.[[2](#)]
- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[[2](#)]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[2](#)][[4](#)]
- P271: Use only outdoors or in a well-ventilated area.[[2](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[2](#)]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[[4](#)]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P308 + P313: IF exposed or concerned: Get medical advice/attention.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **(R)-(-)-Glycidyl nosylate** is fundamental for its safe handling and storage.

Property	Value
Synonyms	(2R)-(-)-Glycidyl 3-nitrobenzenesulfonate[1]
Molecular Formula	C9H9NO6S[5][6][7]
Molecular Weight	259.24 g/mol [5]
Appearance	Light yellow crystalline powder or needles[6]
CAS Number	115314-17-5[1][5][6][7]
Melting Point	59-63 °C
Boiling Point	432.2±20.0 °C (Predicted)[8]
Density	1.5881 g/cm ³ (Rough Estimate)[8]

Toxicology and Health Effects

(R)-(-)-Glycidyl nosylate is irritating to the eyes, respiratory system, and skin.[8] It is also suspected of causing genetic defects.[2][3] While specific toxicological studies on the (R)-enantiomer are not readily available in the provided search results, a mutation test has been reported for the (S)-enantiomer in mice at a dose of 100 mg/kg.[9] This information should be considered as a potential indicator of similar activity for the (R)-enantiomer.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **(R)-(-)-Glycidyl nosylate**.

PPE	Specification
Eye Protection	Goggles (European standard - EN 166)[4]
Hand Protection	Protective gloves. Inspect gloves before use and observe permeability and breakthrough time information from the supplier.[4]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
Respiratory Protection	Not required under normal use conditions with adequate ventilation. For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator is necessary.[4]

Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of the compound.

Handling:

- Avoid contact with skin and eyes.[1][4]
- Avoid the formation of dust and aerosols.[1]
- Use only in a well-ventilated area.[1]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[1][4]
- Remove and wash contaminated clothing before reuse.[1][4]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[4]

- Store in a refrigerated environment.[\[4\]](#)
- Protect from light.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. [10]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. [10]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately. If possible, drink milk afterwards. [10]

Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Ensure adequate ventilation.
- Use personal protective equipment.
- Avoid dust formation.[\[1\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)

- Do not let the product enter drains.

Experimental Protocols

While detailed experimental protocols for toxicity studies were not available in the initial search, a general procedure for a reaction quench and workup involving a similar compound, (S)-(+)-m-nitrobenzenesulfonic acid glycidyl ester, is described.^[5] This involves quenching the reaction with crushed ice, partitioning with dichloromethane and water, washing the organic layer with saturated aqueous NaHCO₃ and brine, drying with anhydrous Na₂SO₄, and purification by column chromatography.^[5] Researchers should adapt and validate specific protocols based on their experimental needs and safety assessments.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **(R)-(-)-Glycidyl nosylate** from receipt to disposal.

Caption: Workflow for safe handling of **(R)-(-)-Glycidyl nosylate**.

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